

# An In-Depth Technical Guide to the Safe Handling of Piperidine-4-carbaldehyde

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## Compound of Interest

Compound Name: Piperidine-4-carbaldehyde

Cat. No.: B112701

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Piperidine-4-carbaldehyde**, a key building block in pharmaceutical synthesis. Adherence to these protocols is crucial for ensuring a safe laboratory environment.

## Section 1: Hazard Identification and Classification

**Piperidine-4-carbaldehyde** and its derivatives are classified as hazardous materials. The primary hazards are related to skin, eye, and respiratory irritation.<sup>[1][2]</sup>

GHS Hazard Statements:

- H315: Causes skin irritation.<sup>[1][2]</sup>
- H319: Causes serious eye irritation.<sup>[1][2]</sup>
- H335: May cause respiratory irritation.<sup>[1][2]</sup>

Precautionary Statements:

A thorough understanding of precautionary statements is essential for safe handling. Key statements include:

- P261: Avoid breathing dust/fumes.<sup>[1]</sup>

- P264: Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[3\]](#)
- P271: Use only outdoors or in a well-ventilated area.[\[1\]](#)
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[\[1\]](#)[\[3\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of water.[\[1\]](#)
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[1\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)[\[3\]](#)
- P312: Call a POISON CENTER or doctor if you feel unwell.[\[1\]](#)
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[\[1\]](#)[\[4\]](#)
- P405: Store locked up.[\[1\]](#)
- P501: Dispose of contents/container to an authorized hazardous or special waste collection point.[\[1\]](#)

## Section 2: Physical and Chemical Properties

Quantitative data for **Piperidine-4-carbaldehyde** is summarized below.

| Property          | Value                             |
|-------------------|-----------------------------------|
| Molecular Formula | C <sub>6</sub> H <sub>11</sub> NO |
| Molecular Weight  | 113.16 g/mol                      |
| CAS Number        | 50675-20-2                        |

Note: Specific physical properties like melting point, boiling point, and density may vary for derivatives such as the N-BOC protected form.

## Section 3: Experimental Protocols for Safe Handling

### 3.1 Engineering Controls:

- Work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.[\[5\]](#)
- Ensure safety showers and eyewash stations are readily accessible.

### 3.2 Personal Protective Equipment (PPE):

A comprehensive PPE strategy is mandatory to prevent exposure.

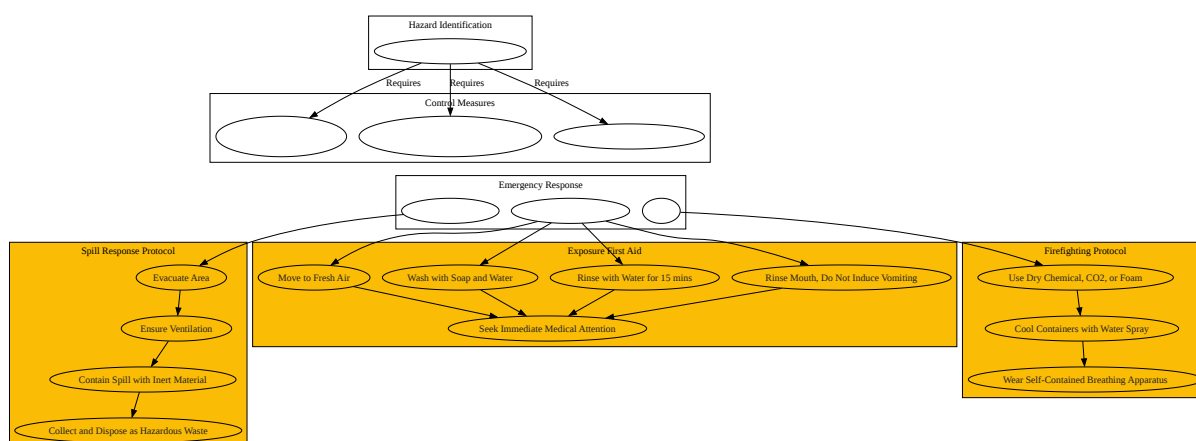
| PPE Type               | Specification   |
|------------------------|---|
| Eye/Face Protection    | Tightly fitting safety goggles or a face shield (minimum 8-inch) meeting NIOSH (US) or EN 166 (EU) standards. <a href="#">[3]</a> |
| Skin Protection        | Chemically resistant gloves (inspect before use), and a lab coat. Wash and dry hands after handling. <a href="#">[3]</a>          |
| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if exposure limits may be exceeded. <a href="#">[6]</a> |

### 3.3 General Handling Procedures:

- Avoid all personal contact with the substance.[\[1\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Keep containers tightly sealed when not in use.[\[1\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[7\]](#)[\[8\]](#)
- Use non-sparking tools.[\[7\]](#)[\[8\]](#)

## Section 4: Emergency Procedures

A clear and well-rehearsed emergency plan is critical.



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Caption: Workflow for safe handling and emergency response for **Piperidine-4-carbaldehyde**.

#### 4.1 First Aid Measures:

Immediate and appropriate first aid is crucial in the event of an exposure.

| Exposure Route | First Aid Protocol  |
|----------------|---|
| Inhalation     | Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.<br>[3][4]   |
| Skin Contact   | Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention if irritation persists.[1][4]  |
| Eye Contact    | Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention.[1][3][4] |
| Ingestion      | Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][4]  |

#### 4.2 Spill and Leak Procedures:

- Minor Spills: Evacuate the area. Wear appropriate PPE. Absorb the spill with an inert, non-combustible material (e.g., sand, earth). Collect the material in a suitable, labeled container for disposal.[7]
- Major Spills: Evacuate the area and move upwind.[1] Alert emergency services. Prevent the spill from entering drains or waterways.[1] Contain and collect the material as with a minor spill, using non-sparking tools.[7]

#### 4.3 Fire-Fighting Measures:

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide.[1][7] A water spray can be used to cool fire-exposed containers.[1]
- Unsuitable Extinguishing Media: Do not use a full water jet.[7]
- Specific Hazards: The substance is combustible and can release toxic gases such as carbon oxides and nitrogen oxides upon thermal decomposition.[6][9]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[6][9]

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